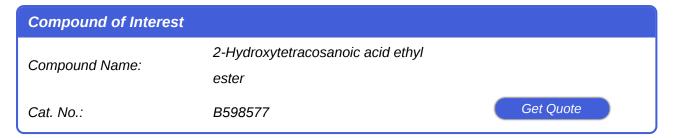


An In-depth Technical Guide to 2-Hydroxytetracosanoic Acid Ethyl Ester

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Hydroxytetracosanoic acid ethyl ester**, also known as Cerebronic acid ethyl ester. Given the specificity of this very-long-chain fatty acid (VLCFA) ester, this document synthesizes direct information where available and extrapolates from data on its parent compound, 2-Hydroxytetracosanoic acid (Cerebronic acid), and analogous long-chain fatty acid esters to provide a thorough technical resource.

Core Concepts and Biological Significance

2-Hydroxytetracosanoic acid belongs to the class of very-long-chain fatty acids (VLCFAs), which are fatty acids with 22 or more carbon atoms. In biological systems, VLCFAs are crucial components of sphingolipids, a class of complex lipids abundant in the myelin sheath of nerve cells.[1] The presence of a hydroxyl group at the alpha-carbon (C-2) is a key feature of cerebronic acid, influencing its biochemical properties and its incorporation into cerebrosides and sulfatides, which are vital for the structural integrity of myelin.[1] The ethyl ester form, 2-Hydroxytetracosanoic acid ethyl ester, is the result of the formal condensation of the carboxylic acid group with ethanol. While specific biological roles of this ethyl ester are not extensively documented, fatty acid ethyl esters (FAEEs) are recognized as non-oxidative metabolites of ethanol and have been implicated in various cellular processes.

Quantitative Data



The following table summarizes the known and estimated physicochemical properties of **2-Hydroxytetracosanoic acid ethyl ester** and its parent carboxylic acid.

Property	2-Hydroxytetracosanoic Acid Ethyl Ester	2-Hydroxytetracosanoic Acid (Parent Compound)
Synonyms	Cerebronic acid ethyl ester, Ethyl 2-hydroxytetracosanoate	Cerebronic acid, Phrenosinic acid, 2-Hydroxylignoceric acid
Molecular Formula	C26H52O3	C24H48O3[2][3]
Molecular Weight	412.69 g/mol [4]	384.6 g/mol [1][2][3]
CAS Number	124111-47-3[4][5]	544-57-0[1][2][3]
Physical State	Solid (Predicted)	Solid[1][2]
Solubility	Poorly soluble in water; Soluble in organic solvents like ethanol, chloroform, and DMSO (inferred).	Soluble in Chloroform:Methanol (5:1).[3] Practically insoluble in water. [6]
Storage	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month.[5]	No specific data available.

Experimental Protocols Synthesis of 2-Hydroxytetracosanoic Acid Ethyl Ester via Fischer Esterification

This protocol describes a generalized Fischer esterification method for the synthesis of **2-Hydroxytetracosanoic acid ethyl ester** from 2-Hydroxytetracosanoic acid and ethanol.

Materials:

- 2-Hydroxytetracosanoic acid
- Absolute ethanol (anhydrous)



- Concentrated sulfuric acid (H2SO4) or other acid catalyst (e.g., p-toluenesulfonic acid)
- Toluene (optional, for azeotropic removal of water)
- Saturated sodium bicarbonate (NaHCO₃) solution
- Saturated sodium chloride (NaCl) solution (brine)
- Anhydrous sodium sulfate (Na₂SO₄) or magnesium sulfate (MgSO₄)
- Ethyl acetate or diethyl ether for extraction
- Round-bottom flask
- Reflux condenser
- · Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, dissolve a known quantity of 2-Hydroxytetracosanoic acid in a large excess of absolute ethanol. The ethanol serves as both a reactant and the solvent.
- Slowly and carefully add a catalytic amount of concentrated sulfuric acid to the mixture while stirring.
- Attach a reflux condenser to the flask and heat the mixture to a gentle reflux using a heating mantle. The reaction temperature will be close to the boiling point of ethanol.
- Allow the reaction to reflux for several hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess ethanol using a rotary evaporator.



- Dissolve the residue in an organic solvent such as ethyl acetate or diethyl ether and transfer it to a separatory funnel.
- Wash the organic layer sequentially with water, a saturated solution of sodium bicarbonate (to neutralize the acid catalyst), and finally with brine.
- Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate.
- Filter off the drying agent and concentrate the filtrate using a rotary evaporator to obtain the crude **2-Hydroxytetracosanoic acid ethyl ester**.
- The crude product can be further purified by column chromatography if necessary.

Analysis by Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general method for the analysis of **2-Hydroxytetracosanoic acid ethyl** ester.

Materials and Instrumentation:

- Gas chromatograph coupled to a mass spectrometer (GC-MS)
- A suitable capillary column for high-temperature analysis of long-chain esters
- Helium (carrier gas)
- Sample of **2-Hydroxytetracosanoic acid ethyl ester** dissolved in a suitable organic solvent (e.g., hexane or dichloromethane)
- Internal standard (optional, for quantification)

Procedure:

Sample Preparation: Prepare a dilute solution of the 2-Hydroxytetracosanoic acid ethyl
ester in a volatile organic solvent. If quantifying, add a known amount of a suitable internal
standard.



- GC-MS Instrument Setup:
 - Injector: Set to a high temperature (e.g., 250-300°C) in splitless mode.
 - Oven Temperature Program: Start at a lower temperature (e.g., 70°C) and ramp up to a high final temperature (e.g., 280-320°C) at a controlled rate to ensure separation from other components.
 - Carrier Gas: Use helium at a constant flow rate.
 - Mass Spectrometer: Operate in electron ionization (EI) mode. Set the scan range to cover the expected mass-to-charge ratios of the fragments of the analyte.
- Injection and Analysis: Inject a small volume (e.g., 1 μL) of the prepared sample into the GC.
- Data Analysis:
 - Identify the peak corresponding to 2-Hydroxytetracosanoic acid ethyl ester based on its retention time.
 - Confirm the identity by analyzing the mass spectrum of the peak. Look for the molecular ion peak and characteristic fragmentation patterns of a long-chain fatty acid ester.

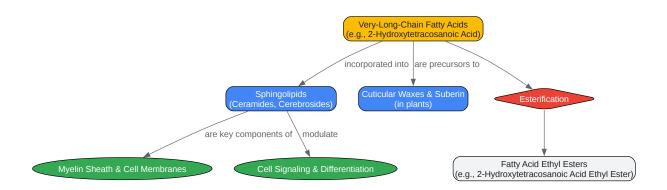
Visualizations





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Caption: A workflow diagram of the Fischer esterification synthesis of **2-Hydroxytetracosanoic** acid ethyl ester.



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Caption: Biological roles and metabolic context of very-long-chain fatty acids.

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